

Technical Data Sheet: 6-Methyl-3-heptyne

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Compound of Interest

Compound Name: **6-Methyl-3-heptyne**

Cat. No.: **B1616511**

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This document provides a concise technical summary of the core physicochemical properties of **6-Methyl-3-heptyne**, a valuable building block in organic synthesis. The data herein is compiled from verified chemical databases.

Chemical Identity and Molecular Weight

6-Methyl-3-heptyne is an alkyne with the chemical formula C₈H₁₄.^{[1][2][3][4]} Its molecular structure consists of a seven-carbon chain with a triple bond starting at the third carbon and a methyl group attached to the sixth carbon.

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **6-Methyl-3-heptyne**, this is calculated as follows:

- Carbon (C): 8 atoms × 12.011 amu/atom = 96.088 amu
- Hydrogen (H): 14 atoms × 1.008 amu/atom = 14.112 amu
- Total Molecular Weight: 96.088 amu + 14.112 amu = 110.20 amu

This value is consistent across multiple chemical databases.^{[2][3][5]}

Core Data Summary

The fundamental properties of **6-Methyl-3-heptyne** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄	PubChem, NIST, ChemicalBook[1][2][4]
Molecular Weight	110.20 g/mol	Cheméo, ChemicalBook, PubChem[2][3][4][5]
IUPAC Name	6-methylhept-3-yne	PubChem[4]
CAS Registry Number	54050-92-9	NIST, ChemicalBook[1][2]
Canonical SMILES	CCC#CCC(C)C	PubChem, Cheméo[3][4]
InChI Key	UUWGRVSCFPICBP-UHFFFAOYSA-N	NIST, PubChem[1][4]

Structural Representation

A visual representation of the molecule's structure is essential for understanding its chemical reactivity and spatial arrangement.

Caption: 2D chemical structure of **6-Methyl-3-heptyne**.

Disclaimer: This document provides calculated and reported data for a specific chemical compound. Unlike complex biological molecules, simple organic compounds like **6-Methyl-3-heptyne** do not have associated signaling pathways. Experimental protocols would be specific to a particular reaction or analysis (e.g., NMR, GC-MS, synthesis) and are beyond the scope of a general data sheet on molecular weight.

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References

- 1. 6-Methyl-3-heptyne [webbook.nist.gov]

- 2. 6-METHYL-3-HEPTYNE | 54050-92-9 [chemicalbook.com]
- 3. 6-Methyl-3-heptyne (CAS 54050-92-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 6-Methyl-3-heptyne | C8H14 | CID 143122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 6-methyl-3-heptyne [stenutz.eu]
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